

Application Notes and Protocols for the Laboratory Synthesis of CADD522

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Compound of Interest

Compound Name: CADD522

Cat. No.: B2804772

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Abstract

This document provides detailed application notes and protocols for the laboratory-scale synthesis of **CADD522**, a potent small molecule inhibitor of the RUNX2 transcription factor. **CADD522** has demonstrated significant anti-tumor activity in preclinical models of breast and bone cancer, making its availability for research purposes crucial. The synthesis outlined herein is a three-step process commencing with a Diels-Alder reaction, followed by anhydride hydrolysis and a final amidation step. This protocol is intended to provide researchers with the necessary information to produce **CADD522** for in vitro and in vivo studies.

Introduction

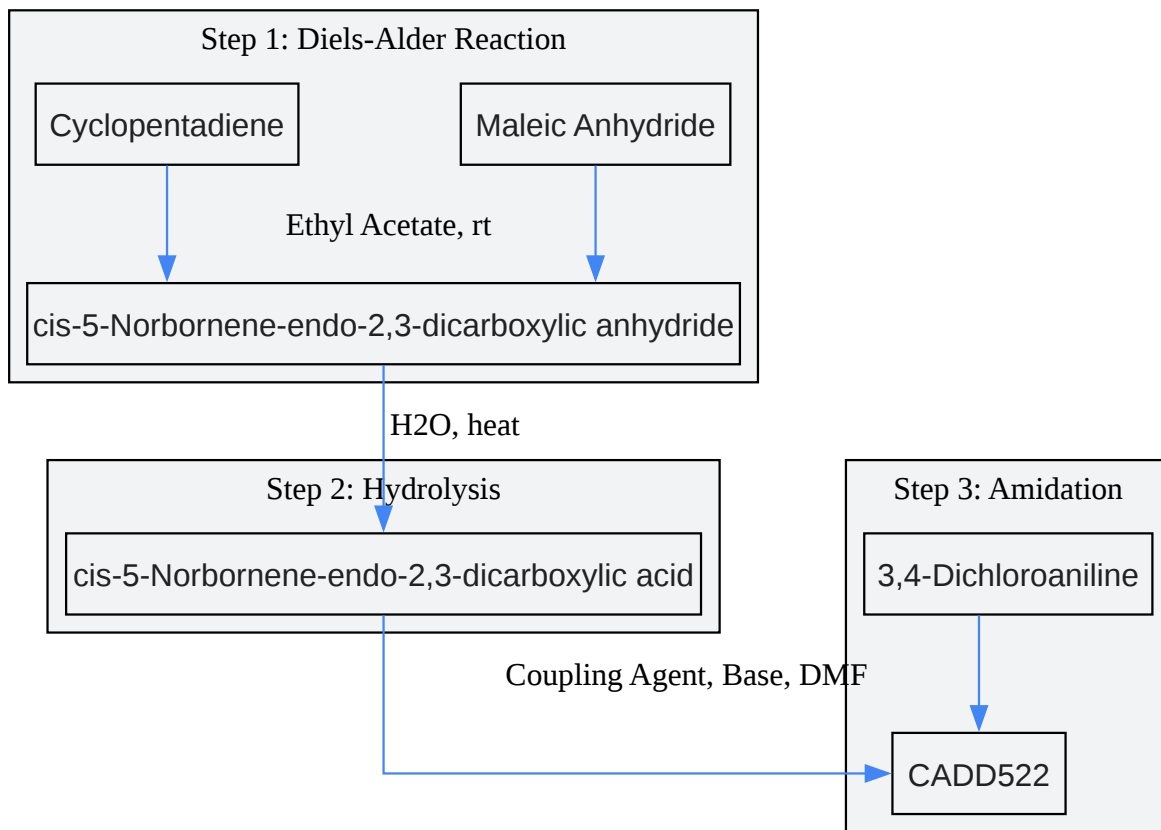
CADD522, with the IUPAC name 3-((3,4-dichlorophenyl)carbamoyl)bicyclo[2.2.1]hept-5-ene-2-carboxylic acid, is a novel therapeutic candidate that functions by inhibiting the DNA binding of the RUNX2 transcription factor.[1] RUNX2 is a key regulator of genes involved in cancer progression, including those associated with cell proliferation, invasion, and metastasis.[2][3] By disrupting the activity of RUNX2, **CADD522** has been shown to suppress tumor growth and metastasis in various cancer models. These promising results have generated significant interest in further exploring the therapeutic potential of **CADD522**. This document provides a comprehensive guide for its laboratory synthesis.

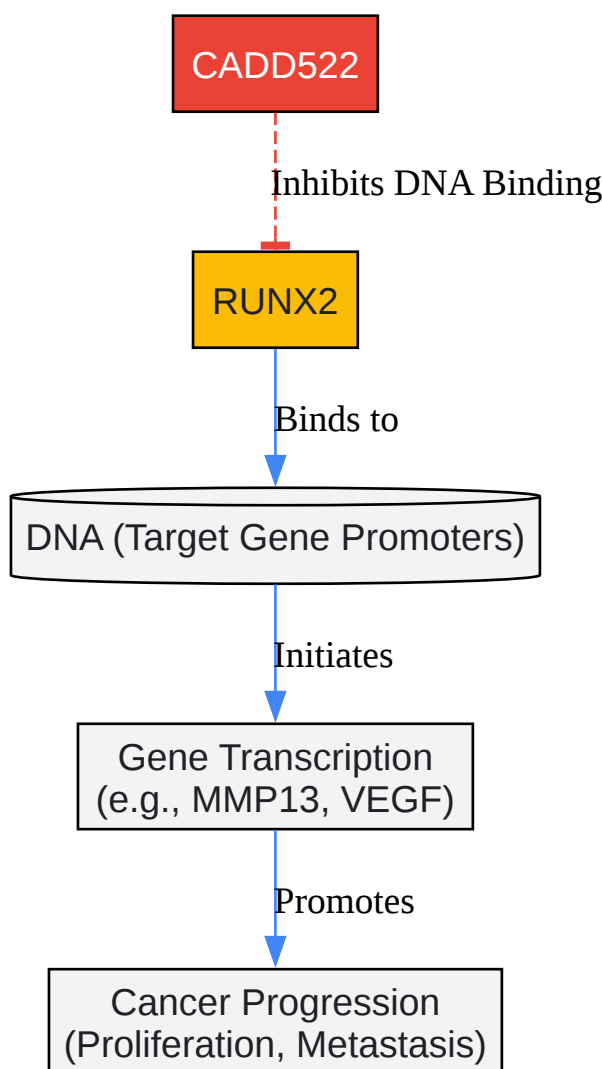
CADD522 Properties and Data

Property	Value	Reference
IUPAC Name	3-((3,4-dichlorophenyl)carbamoyl)bicyclo[2.2.1]hept-5-ene-2-carboxylic acid	MedKoo Biosciences
CAS Number	199735-88-1	MedKoo Biosciences
Molecular Formula	C15H13Cl2NO3	MedKoo Biosciences
Molecular Weight	326.17 g/mol	MedKoo Biosciences
Appearance	White to off-white solid	MedKoo Biosciences
Purity	>98% (Commercially available)	MedKoo Biosciences
Solubility	Soluble in DMSO, DMF, and Ethanol	Cayman Chemical

Synthetic Workflow

The overall synthetic scheme for **CADD522** is depicted below. The process begins with the formation of the bicyclic core via a Diels-Alder reaction, followed by functional group manipulations to arrive at the final product.





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References

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